

An In-depth Technical Guide to 3-Butyn-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Butyn-2-one

Cat. No.: B073955

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Butyn-2-one**, a versatile reagent in organic synthesis. The document details its chemical identity, physicochemical properties, key chemical reactions, and illustrative experimental protocols.

Chemical Identity and Properties

3-Butyn-2-one, a terminal acetylenic methyl ketone, is a highly reactive compound utilized in a variety of chemical transformations. Its structure features both a ketone functional group and a terminal alkyne, making it a valuable building block in the synthesis of complex molecules.

IUPAC Name: but-3-yn-2-one^{[1][2]} CAS Number: 1423-60-5^{[1][3]} Synonyms: Methyl ethynyl ketone, Acetylacetylene, Ethynyl methyl ketone, 1-Butyn-3-one^{[2][3][4]}

The key physicochemical properties of **3-Butyn-2-one** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₄ H ₄ O	[1][3]
Molecular Weight	68.07 g/mol	[1][2]
Appearance	Clear, colorless to yellow-orange liquid	[5][6]
Odor	Penetrating, lacrimatory	[5][6]
Boiling Point	85 °C (lit.)	[5]
Density	0.87 g/mL at 25 °C (lit.)	[5]
Refractive Index	n ₂₀ /D 1.406 (lit.)	[5]
Flash Point	-1 °C (closed cup)	
Solubility	Soluble in water	[5]

Safety and Handling

3-Butyn-2-one is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard Classification	GHS Statements
Flammability	H225: Highly flammable liquid and vapor
Acute Toxicity	H300: Fatal if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Eye Damage/Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Data sourced from PubChem CID 15018.[2]

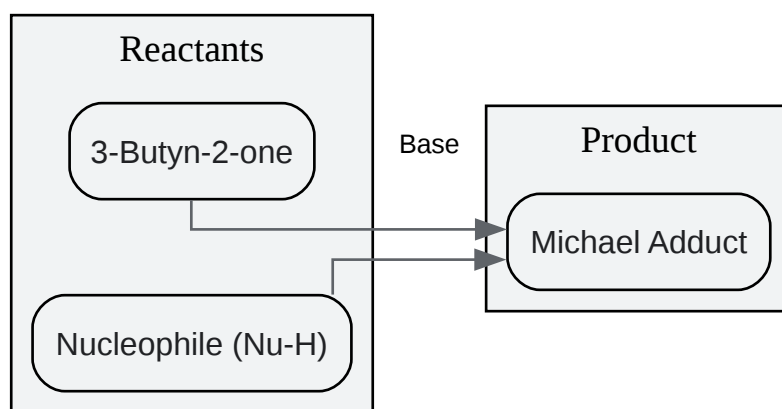
Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when handling this compound.

Key Chemical Reactions and Applications

3-Butyn-2-one is a versatile precursor in organic synthesis, particularly in the formation of heterocyclic compounds and carbon-carbon bonds. Its reactivity is dominated by the electrophilic nature of the double bond and the acidity of the terminal alkyne proton.

One of the most notable reactions involving **3-Butyn-2-one** is the Michael addition. It can undergo a double Michael reaction with dinucleophiles to synthesize various nitrogen-containing heterocycles. For instance, its reaction with ortho-tosylamidophenyl malonate, catalyzed by chiral aminophosphines, yields indolines.[5] It also reacts with nitrogen-containing tethered diacids to form pipercolic acid derivatives.[7]

In the realm of natural product synthesis, **3-Butyn-2-one** was utilized as a starting material in the total synthesis of the clerodane diterpenoid (+/-)-sacacarin.[5][8] Furthermore, it serves as a substrate in stereoselective conjugate arylation reactions mediated by gallium(III) chloride to produce (E)- α,β -unsaturated ketones.[5][8]



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Caption: Generalized scheme of a Michael addition reaction involving **3-Butyn-2-one**.

Illustrative Experimental Protocols

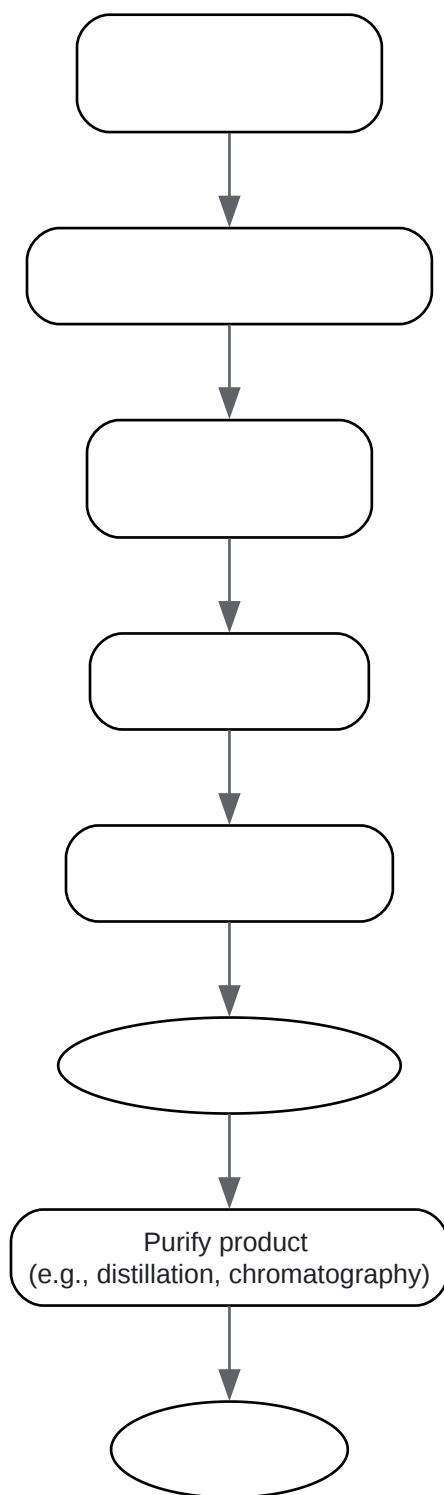
While a specific protocol for the synthesis of **3-Butyn-2-one** is not readily available in the provided search results, the synthesis of a structurally related and synthetically useful derivative, 4-Triisopropylsilyl-**3-butyn-2-one**, is detailed in Organic Syntheses. This procedure

illustrates a common transformation that could be relevant to researchers working with similar compounds.

Synthesis of 4-Triisopropylsilyl-**3-butyn-2-one** from 4-Triisopropylsilyl-3-butyn-2-ol[9]

- Reaction Overview: This protocol describes the oxidation of a secondary propargylic alcohol to the corresponding ynone using manganese dioxide (MnO_2).
- Materials and Equipment:
 - 4-Triisopropylsilyl-3-butyn-2-ol
 - Technical grade Manganese Dioxide (85%)
 - Dichloromethane (CH_2Cl_2)
 - Celite
 - Round-bottomed flask
 - Magnetic stir bar
 - Rubber septum with argon inlet
 - Filtration apparatus
- Procedure:
 - A flame-dried, 250-mL round-bottomed flask equipped with a magnetic stir bar and a rubber septum is flushed with argon.
 - The flask is charged sequentially with CH_2Cl_2 (54 mL), 4-triisopropylsilyl-3-butyn-2-ol (5.8 g, 25.6 mmol), and technical grade MnO_2 (34.4 g, 336.9 mmol), which is added in one portion.
 - The reaction mixture is stirred at room temperature for 30 minutes.
 - The mixture is then filtered through a short pad of Celite to remove the MnO_2 .

- The filtrate is concentrated to yield the product.



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Caption: General workflow for the oxidation of an alcohol to a ketone.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. Butyn-2-one | C₄H₄O | CID 15018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Butyn-2-one [webbook.nist.gov]
- 4. 3-Butyn-2-one (CAS 1423-60-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. 3-Butyn-2-one | 1423-60-5 [chemicalbook.com]
- 6. guidechem.com [guidechem.com]
- 7. 3-Butyn-2-one | CAS#:1423-60-5 | Chemsrce [chemsrc.com]
- 8. 3-Butyn-2-one 95 1423-60-5 [sigmaaldrich.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Butyn-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073955#3-butyn-2-one-iupac-name-and-cas-number]

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